

Application Notes and Protocols for In Vitro Splicing Assay Using FR-900137

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Compound of Interest

Compound Name: FR-900137

Cat. No.: B1674036

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Introduction

Pre-mRNA splicing is a critical step in eukaryotic gene expression, where non-coding introns are removed and coding exons are ligated to form mature messenger RNA (mRNA). This process is carried out by a large and dynamic ribonucleoprotein complex known as the spliceosome. The spliceosome consists of five small nuclear RNAs (snRNAs) and numerous proteins, which assemble in a stepwise manner on the pre-mRNA. Given its essential role, the spliceosome is an attractive target for therapeutic intervention, particularly in oncology.

FR-900137, also known as FR901464, is a potent natural product that has been identified as a modulator of the spliceosome. It exerts its activity by targeting the SF3b complex, a subcomplex of the U2 snRNP that is crucial for the recognition of the branch point sequence within the intron. Specifically, **FR-900137** and its analogs, such as Spliceostatin A, bind to the SF3B1 subunit of the SF3b complex. This interaction interferes with the stable association of the U2 snRNP with the pre-mRNA, thereby stalling spliceosome assembly at the A complex stage and inhibiting the subsequent catalytic steps of splicing.

These application notes provide a comprehensive overview and detailed protocols for utilizing **FR-900137** in an in vitro splicing assay. This powerful tool allows for the quantitative assessment of splicing inhibition and the detailed mechanistic study of compounds targeting the spliceosome.

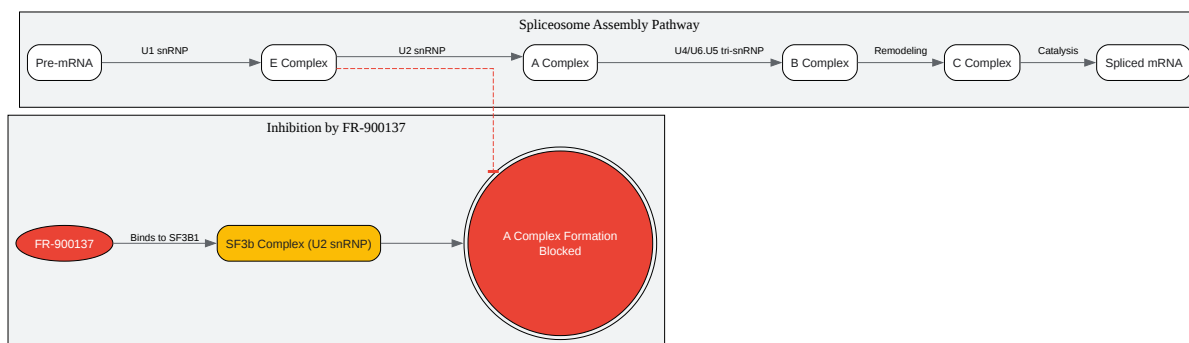
Data Presentation

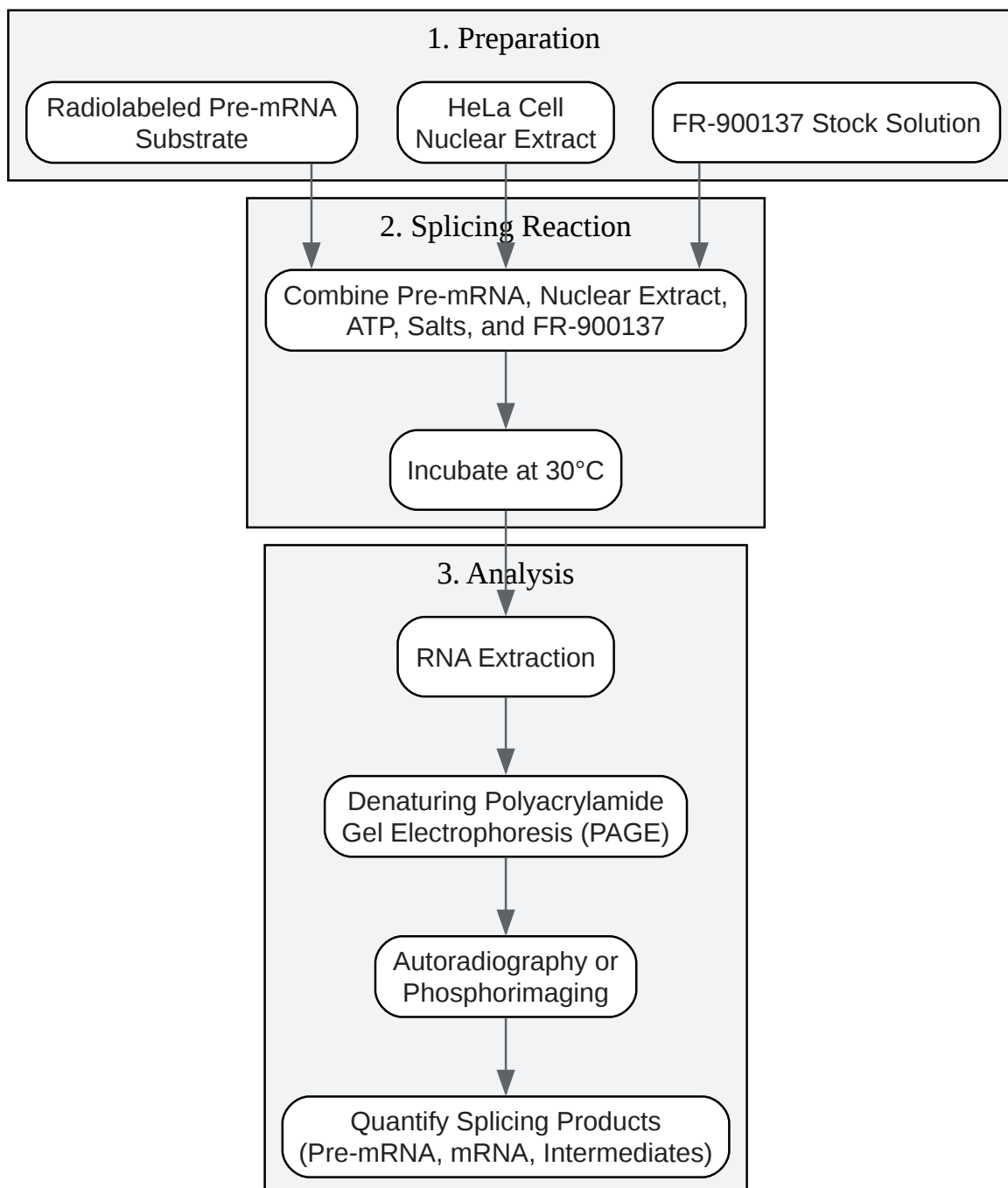
The following table summarizes the quantitative data for **FR-900137** and a related compound, demonstrating their potent inhibitory effects on pre-mRNA splicing in a cell-free system.

Compound	Target	Assay System	IC50 (μM)	Reference
FR-900137 (FR901464)	SF3b complex (SF3B1)	In vitro splicing with HeLa cell nuclear extract	0.05	[1] [2]
Spliceostatin A	SF3b complex (SF3B1)	In vitro splicing with HeLa cell nuclear extract	0.01	[1]

Signaling Pathway and Experimental Workflow

To visualize the mechanism of action of **FR-900137** and the experimental workflow of the in vitro splicing assay, the following diagrams are provided.





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
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